

safety, handling, and MSDS for 4-bromobut-2-yn-1-ol

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Compound of Interest

Compound Name: **4-bromobut-2-yn-1-ol**

Cat. No.: **B3046928**

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An In-depth Technical Guide to **4-bromobut-2-yn-1-ol**: Safety, Handling, and MSDS

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **4-bromobut-2-yn-1-ol** (CAS No: 13280-08-5). The information is compiled for professionals in research and development who may be working with this compound.

Chemical Identification and Physical Properties

4-bromobut-2-yn-1-ol is a combustible and hazardous liquid requiring careful handling. Below is a summary of its key chemical and physical properties.

Property	Value	Source
IUPAC Name	4-bromobut-2-yn-1-ol	[1] [2]
CAS Number	13280-08-5	[1] [2]
Molecular Formula	C4H5BrO	[1]
Molecular Weight	148.99 g/mol	[1]
Physical Form	Liquid	[2]
InChI Key	JAEJDMMMPAMYPCZ- UHFFFAOYSA-N	[2]

Hazard Identification and GHS Classification

4-bromobut-2-yn-1-ol is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The signal word for this chemical is "Danger".[\[1\]](#)[\[2\]](#)

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific target organ toxicity — Single exposure	Category 3, Respiratory system	H335: May cause respiratory irritation

(Source: PubChem, Sigma-Aldrich)[\[1\]](#)[\[2\]](#)

GHS Pictograms:

- Corrosion
- Exclamation Mark
- Health Hazard

Toxicological Information

Quantitative toxicological data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) for **4-bromobut-2-yn-1-ol** are not readily available in the public domain. However, the GHS classification indicates that the substance is harmful through oral, dermal, and inhalation routes of exposure.

Handling, Storage, and Personal Protective Equipment (PPE)

Due to the hazardous nature of **4-bromobut-2-yn-1-ol**, strict safety protocols must be followed during handling and storage.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- An emergency eyewash station and safety shower must be readily accessible.

Personal Protective Equipment (PPE)

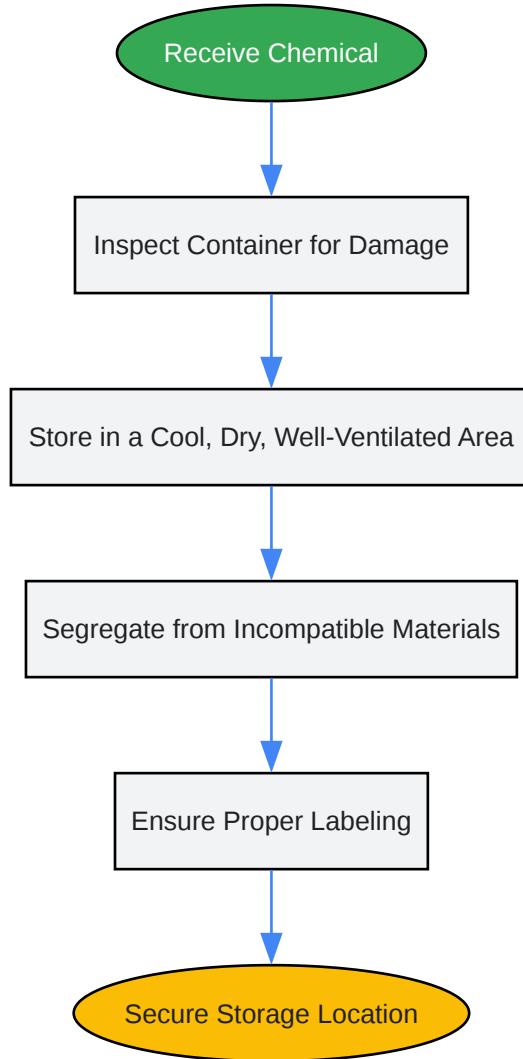
The following PPE is mandatory when handling **4-bromobut-2-yn-1-ol**:

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles and/or a face shield.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene).
Skin and Body Protection	A lab coat, long pants, and closed-toe shoes. For larger quantities or in case of potential splashing, a chemical-resistant apron and boots are recommended.
Respiratory Protection	If working outside a fume hood or if ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Store away from incompatible materials such as strong oxidizing agents and strong bases.

Storage Protocol for 4-bromobut-2-yn-1-ol

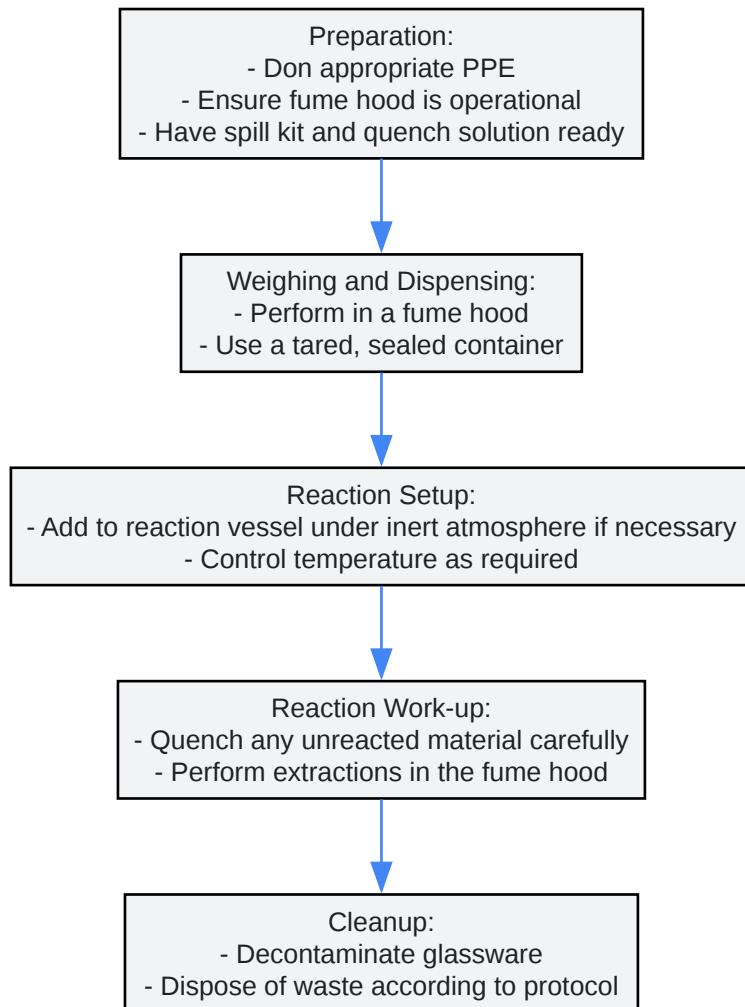
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Caption: Storage Protocol for **4-bromobut-2-yn-1-ol**

Experimental Protocols and Safe Handling Workflow

The following workflow outlines a general procedure for the safe handling of **4-bromobut-2-yn-1-ol** in a laboratory setting.

Safe Handling Workflow for 4-bromobut-2-yn-1-ol

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Caption: Safe Handling Workflow for **4-bromobut-2-yn-1-ol**

Reactivity and Incompatibilities

While specific reactivity data for **4-bromobut-2-yn-1-ol** is limited, information on similar bromoalkynes suggests the following:

- Incompatible Materials: Strong oxidizing agents, strong bases, and some metals.
- Hazardous Decomposition Products: Combustion may produce carbon monoxide, carbon dioxide, and hydrogen bromide gas.

- Reactivity: As a terminal alkyne, it can undergo reactions typical of this functional group. The bromine atom also makes it susceptible to nucleophilic substitution.

First-Aid Measures

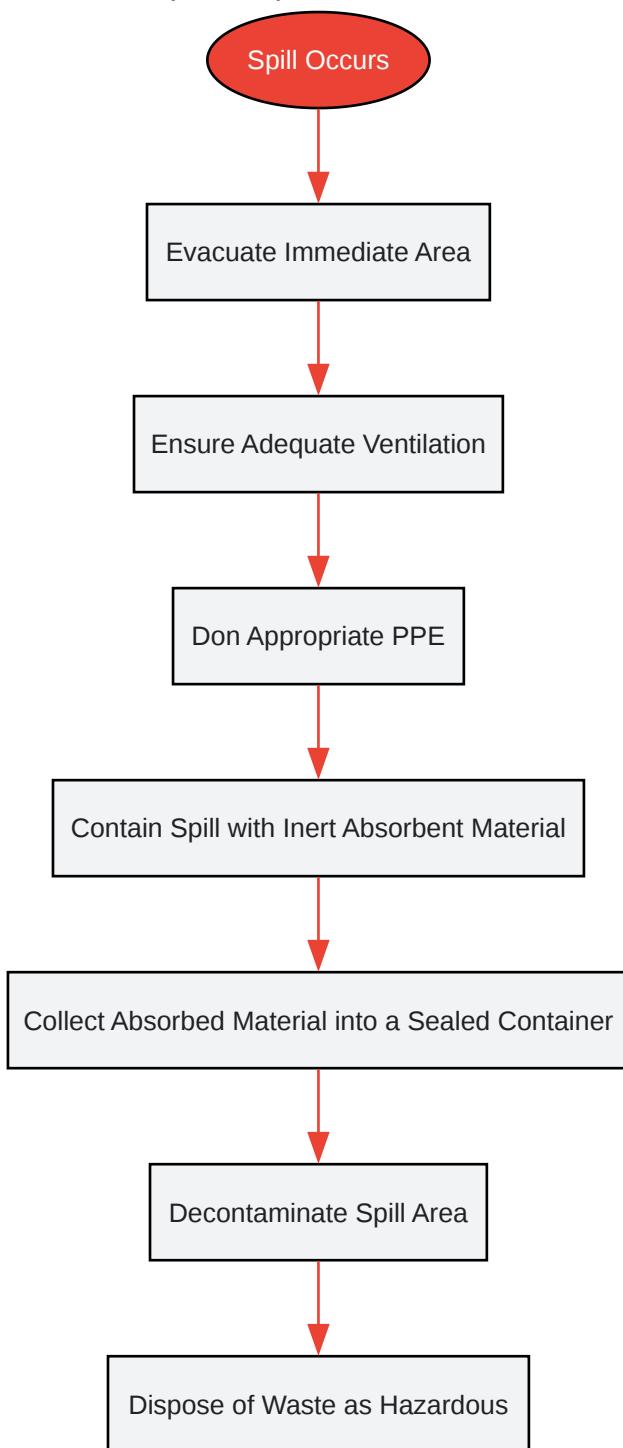
In case of exposure, immediate medical attention is required.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Spill and Disposal Procedures

Spill Response

Spill Response Protocol

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Caption: Spill Response Protocol

Waste Disposal

4-bromobut-2-yn-1-ol and any contaminated materials should be disposed of as hazardous waste. Follow all federal, state, and local regulations for the disposal of halogenated organic compounds. It is generally recommended to use a licensed professional waste disposal service. Do not dispose of this chemical down the drain or into the environment.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.
- **Specific Hazards Arising from the Chemical:** The compound is a combustible liquid. Vapors may form explosive mixtures with air.
- **Protective Equipment for Firefighters:** Wear self-contained breathing apparatus (SCBA) and full protective gear.

This guide is intended to provide essential safety and handling information. Always refer to the most current and complete Safety Data Sheet (SDS) from your supplier before working with **4-bromobut-2-yn-1-ol**.

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References

- 1. 4-Bromo-2-butyn-1-ol | C4H5BrO | CID 12473473 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-bromobut-2-yn-1-ol | 13280-08-5 [sigmaaldrich.cn]
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